

Unveiling the Crystal Structure of Samarium(III) Chloride Hexahydrate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Samarium;chloride

CAS No.: 53303-23-4

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This in-depth technical guide provides a comprehensive overview of the crystal structure of samarium(III) chloride hexahydrate ($\text{SmCl}_3 \cdot 6\text{H}_2\text{O}$). The information presented herein is crucial for understanding the physicochemical properties of this compound, which is often utilized as a precursor in the synthesis of other samarium-containing materials for applications in catalysis, luminescence, and medicine.

Crystallographic Data

The crystal structure of samarium(III) chloride hexahydrate has been determined through single-crystal X-ray diffraction studies. The compound crystallizes in the monoclinic system with the space group $P2_1/c$.^{[1][2]} This structural arrangement is characteristic of the heavier lanthanide chloride hexahydrates.^{[1][3]}

The fundamental structural unit consists of a monomeric complex cation, $[\text{SmCl}_2(\text{H}_2\text{O})_6]^+$, and an outer-sphere chloride anion, Cl^- , for charge balance.^{[1][3]} The samarium(III) ion is

coordinated by six water molecules and two chloride ions, resulting in a coordination number of eight.[1][3] The coordination geometry is best described as a distorted square antiprism.[3]

A summary of the key crystallographic data is presented in the table below.

Parameter	Value
Chemical Formula	$\text{SmCl}_3 \cdot 6\text{H}_2\text{O}$
Molar Mass	364.81 g/mol [4]
Crystal System	Monoclinic[1][2]
Space Group	P2/c[1][2]
Appearance	Pale yellow or cream-colored crystalline solid[5] [6]
Density	2.383 g/cm ³ [5][6]

Experimental Protocols

Synthesis of Samarium(III) Chloride Hexahydrate Single Crystals

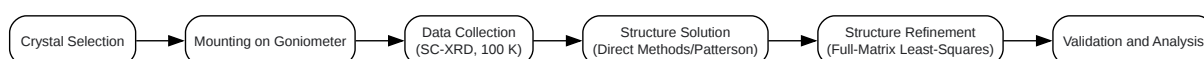
Single crystals of samarium(III) chloride hexahydrate suitable for X-ray diffraction can be prepared by the following method:

- **Dissolution:** High-purity samarium(III) oxide (Sm_2O_3) is dissolved in a slight excess of concentrated hydrochloric acid (HCl). The reaction is typically performed in a fume hood with gentle heating and stirring until a clear solution is obtained.[7]
- **Evaporation:** The resulting solution is slowly evaporated at room temperature or with gentle heating. This process concentrates the solution, leading to supersaturation.
- **Crystallization:** As the solvent evaporates, pale yellow crystals of $\text{SmCl}_3 \cdot 6\text{H}_2\text{O}$ will form. The rate of evaporation can be controlled to influence the size and quality of the crystals. Slow evaporation generally yields larger and higher-quality single crystals.

- Isolation and Drying: The crystals are then isolated from the mother liquor by filtration and washed with a small amount of cold, deionized water or ethanol to remove any residual acid. The crystals are subsequently dried in a desiccator over a suitable drying agent, such as calcium chloride (CaCl_2) or phosphorus pentoxide (P_2O_5).^[7]

Single-Crystal X-ray Diffraction Analysis

The determination of the crystal structure of samarium(III) chloride hexahydrate is typically carried out using the following experimental workflow:



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Figure 1. A generalized workflow for single-crystal X-ray diffraction analysis.

- Crystal Selection and Mounting: A suitable single crystal of $\text{SmCl}_3 \cdot 6\text{H}_2\text{O}$ is selected under a microscope and mounted on a goniometer head.
- Data Collection: The mounted crystal is placed in a stream of cold nitrogen gas (typically at 100 K) to minimize thermal vibrations and potential solvent loss.^[8] X-ray diffraction data are collected using a single-crystal X-ray diffractometer equipped with a suitable X-ray source (e.g., Mo $\text{K}\alpha$ or Cu $\text{K}\alpha$ radiation) and a detector.
- Structure Solution and Refinement: The collected diffraction data are processed to determine the unit cell parameters and space group. The crystal structure is then solved using direct methods or Patterson methods and refined using full-matrix least-squares procedures. This iterative process adjusts atomic positions, and thermal parameters to achieve the best fit between the observed and calculated diffraction patterns.

Structural Details and Visualization

The coordination environment of the samarium(III) ion is a key feature of the crystal structure. The Sm^{3+} ion is located on a crystallographic twofold axis.^{[1][3]} The coordination sphere is comprised of six oxygen atoms from the water molecules and two chloride ions.

The arrangement of the ligands around the central samarium ion can be visualized as a distorted square antiprism. The inner-sphere complex cation, $[\text{SmCl}_2(\text{H}_2\text{O})_6]^+$, is linked to the outer-sphere chloride anions and adjacent complex cations through a network of hydrogen bonds.

Figure 2. A schematic diagram of the coordination environment around the Sm(III) ion.

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References

- 1. journals.iucr.org [journals.iucr.org]
- 2. journals.iucr.org [journals.iucr.org]
- 3. repository.lsu.edu [repository.lsu.edu]
- 4. webqc.org [webqc.org]
- 5. Samarium(III) chloride - Wikipedia [en.wikipedia.org]
- 6. heegermaterials.com [heegermaterials.com]
- 7. srdata.nist.gov [srdata.nist.gov]
- 8. Comprehensive structural study of lanthanide(III) chloride hydrates: $[\text{RECl}_3 \cdot x\text{H}_2\text{O}]$ (RE = La–Nd, Sm–Lu; x = 6, 7) - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unveiling the Crystal Structure of Samarium(III) Chloride Hexahydrate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14628398/docs#unveiling-the-crystal-structure-of-samarium-iii-chloride-hexahydrate-a-technical-guide\]](https://www.benchchem.com/product/b14628398/docs#unveiling-the-crystal-structure-of-samarium-iii-chloride-hexahydrate-a-technical-guide)

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